

# A Comparative Guide to Cyclizine-d3 Sources for Research Applications

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## Compound of Interest

Compound Name: Cyclizine-d3

Cat. No.: B13444242

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For researchers, scientists, and drug development professionals, the quality and reliability of stable isotope-labeled internal standards are paramount for accurate bioanalytical and pharmacokinetic studies. This guide provides a comparative analysis of commercially available **Cyclizine-d3**, a deuterated analog of the antihistamine and antiemetic drug Cyclizine. The information presented herein is based on publicly available data from various suppliers and standardized analytical methodologies.

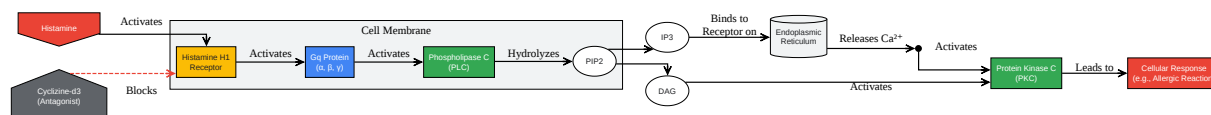
## Data Presentation: Comparison of Cyclizine-d3 Specifications

The selection of a suitable **Cyclizine-d3** source often depends on key quality attributes that can influence experimental outcomes. While a comprehensive head-to-head study is not publicly available, a comparison of typical product specifications from various suppliers provides valuable insights. The following table summarizes these key parameters.

Feature	Supplier A (e.g., Clearsynth)	Supplier B (e.g., Daicel Pharma)	Supplier C (Representative)
Chemical Purity (by HPLC)	>98% <a href="#">[1]</a>	Information available in Certificate of Analysis (CoA) <a href="#">[2]</a>	Typically $\geq 95\%$
Isotopic Purity/Enrichment	Not explicitly stated on product page	Information available in CoA <a href="#">[2]</a>	Generally expected to be >98%
Form	Powder	Solid	Powder
Storage Conditions	Refrigerator (2-8°C) for long-term storage <a href="#">[1]</a>	Not explicitly stated	Typically stored at 2-8°C
Provided Documentation	Certificate of Analysis (CoA) available <a href="#">[1]</a>	Comprehensive Certificate of Analysis (CoA) with characterization data (1H NMR, 13C NMR, IR, MASS, and HPLC purity) <a href="#">[2]</a>	Certificate of Analysis (CoA)

## Mandatory Visualization

### Cyclizine's Mechanism of Action: Histamine H1 Receptor Signaling Pathway





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## References

- 1. Gq alpha subunit - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
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